

How to administer CH-141 for behavioral studies in rats

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH-141

Cat. No.: B1668554

[Get Quote](#)

Unidentified Compound: CH-141 in Behavioral Studies

Initial investigations to generate detailed application notes and protocols for the administration of "**CH-141**" in behavioral studies in rats have been inconclusive. Extensive searches have failed to identify a neuroactive compound with this designation used in published behavioral research.

The identifier "**CH-141**" does not correspond to a known drug or research chemical in the context of neuroscience or pharmacology based on publicly available data. Searches have yielded references to unrelated substances, including an industrial adhesive and a viral glycoprotein, which are not relevant to in vivo behavioral studies in rodents.

It is possible that "**CH-141**" may be an internal, unpublished compound code, a new and not yet widely documented research chemical, or a typographical error in the original query. Without a definitive identification of the compound, including its chemical structure, pharmacological target, and mechanism of action, it is not feasible to provide accurate and safe protocols for its administration in animal studies.

Therefore, the development of the requested detailed application notes, experimental protocols, data presentation tables, and signaling pathway diagrams cannot proceed. Further clarification on the identity of "**CH-141**" is required to fulfill this request. Researchers, scientists, and drug development professionals are advised to verify the specific compound identifier and

consult primary literature or the compound supplier for detailed information regarding its properties and appropriate handling and administration procedures.

- To cite this document: BenchChem. [How to administer CH-141 for behavioral studies in rats]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668554#how-to-administer-ch-141-for-behavioral-studies-in-rats]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com